

Physical properties of 3-Methyl-2-buten-1-amine (boiling point, density)

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Compound of Interest

Compound Name: 3-Methyl-2-buten-1-amine

Cat. No.: B078911

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An In-depth Technical Guide to the Physical Properties of 3-Methyl-2-buten-1-amine

This technical guide provides a comprehensive overview of the key physical properties of **3-Methyl-2-buten-1-amine**, specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals in the field of drug development who require precise data and methodologies for their work.

Core Physical Properties

3-Methyl-2-buten-1-amine is a colorless liquid utilized as an intermediate in the synthesis of various pharmaceutical and agrochemical compounds.^[1] Accurate knowledge of its physical properties is crucial for handling, process design, and quality control.

Data Summary

The experimentally determined physical properties of **3-Methyl-2-buten-1-amine** are summarized in the table below for quick reference.

Physical Property	Value	Units	Conditions
Boiling Point	114.1	°C	at 760 mmHg ^[1]
Density	0.787	g/cm ³	Standard Conditions

Experimental Protocols

The following sections detail the standard methodologies for determining the boiling point and density of liquid amines like **3-Methyl-2-buten-1-amine**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For primary amines such as **3-Methyl-2-buten-1-amine**, the presence of N-H bonds allows for hydrogen bonding, which generally results in higher boiling points compared to tertiary amines of similar molecular weight.^{[2][3][4][5][6][7]}

A standard laboratory method for determining the boiling point involves distillation.

Apparatus:

- Distillation flask
- Condenser
- Thermometer
- Heating mantle or oil bath
- Receiving flask

Procedure:

- A sample of **3-Methyl-2-buten-1-amine** is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- The sample is gradually heated.
- The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point at the recorded

atmospheric pressure.

Determination of Density

Density is a fundamental physical property defined as mass per unit volume. For liquids, this can be determined using several methods, from simple laboratory techniques to more precise instrumental approaches.

This is a straightforward method suitable for general laboratory use.[\[1\]](#)[\[8\]](#)[\[9\]](#)

Apparatus:

- Digital balance
- Graduated cylinder (e.g., 25 mL or 50 mL)

Procedure:

- The mass of a clean, dry graduated cylinder is measured and recorded.
- A known volume of **3-Methyl-2-buten-1-amine** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder containing the amine is measured and recorded.
- The mass of the amine is calculated by subtracting the mass of the empty cylinder from the mass of the filled cylinder.
- The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.

For higher precision and accuracy, a digital density meter is recommended. This method is outlined in standards such as ASTM D4052.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

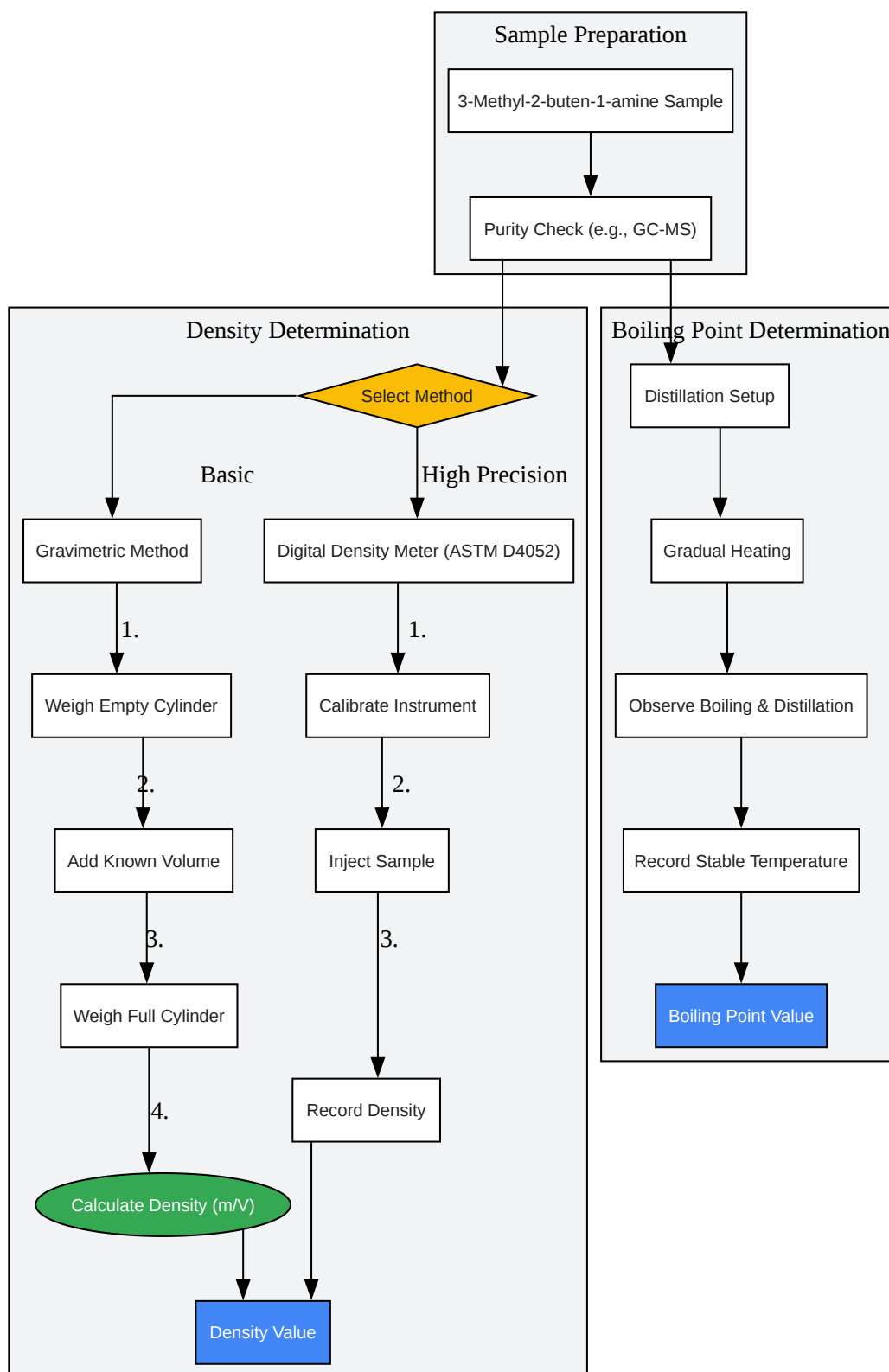
Principle: A small volume of the liquid sample is introduced into an oscillating U-tube. The change in the oscillation frequency of the tube caused by the mass of the sample is used to determine the density.[\[11\]](#)

Procedure:

- The instrument is calibrated using a reference standard of known density, such as dry air and distilled water.
- The sample of **3-Methyl-2-buten-1-amine** is injected into the measuring cell, ensuring no air bubbles are present.
- The instrument measures the oscillation period and calculates the density, often displaying the result directly. The measurement is typically temperature-controlled.

Visualized Experimental Workflow

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of **3-Methyl-2-buten-1-amine**.



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Caption: Workflow for determining the density and boiling point of a liquid amine.

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